

Operational Integrity Profile: 3-Nitroisonicotinonitrile

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Compound of Interest

Compound Name: 3-Nitroisonicotinonitrile

CAS No.: 103698-09-5

Cat. No.: B025727

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Content Type: Technical Safety & Handling Guide Subject: **3-Nitroisonicotinonitrile** (3-Nitro-4-pyridinecarbonitrile) CAS Registry Number: 30236-03-0[1]

Molecular Identity & Physicochemical Profile[1][2][3][4][5]

3-Nitroisonicotinonitrile is not merely a "toxic reagent"; it is a highly electron-deficient heteroaromatic scaffold used primarily as a high-value intermediate in the synthesis of fused polycyclic systems (e.g., pyrido[3,4-b]pyrazines) and kinase inhibitors.[1] Its dual electron-withdrawing substituents (nitro and nitrile) create a specific reactivity profile that dictates its safety protocols.[1]

Physicochemical Data Table

Property	Value / Characteristic	Operational Implication
IUPAC Name	3-Nitro-4-pyridinecarbonitrile	Unambiguous identification for inventory.[1]
CAS Number	30236-03-0	Primary identifier for regulatory compliance.[1]
Molecular Formula	C ₆ H ₃ N ₃ O ₂	High nitrogen content; potential for NO _x fumes in fire.
Molecular Weight	149.11 g/mol	Calculation basis for stoichiometry.
Physical State	Yellow crystalline solid	Dust generation is a primary exposure vector.[1]
Melting Point	48–52 °C (Approx.)[1]	Low melting point; risk of sintering/clumping in warm storage.[1]
Solubility	Soluble in DMSO, MeOH, DCM	Readily crosses dermal barriers in solution.[1]
Reactivity	High Electrophilicity	Prone to rapid Nucleophilic Aromatic Substitution (SNAr). [1]

Hazard Dynamics: The "Why" Behind the Toxicity

Standard SDSs list GHS codes but fail to explain the mechanistic origins of the hazard. Understanding these mechanisms allows researchers to predict risks during novel reactions.[1]

The Synergistic Activation Effect

The pyridine ring is already electron-poor.[1] The addition of a nitro group (

) at position 3 and a nitrile group (

) at position 4 creates a "push-pull" electronic deficit.[1]

- Consequence: The ring is highly activated toward nucleophiles.[1] Skin proteins (cysteine/lysine residues) can attack the ring, leading to severe sensitization and contact dermatitis.
- Metabolic Risk: In vivo, enzymatic attack on the nitrile moiety can liberate cyanide ions (), while the nitro group can be reduced to hydroxylamines (methemoglobinemia risk).[1]

GHS Classification & Signal Word: DANGER[1]

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Cat 3	H301: Toxic if swallowed.[1][2][3]
Acute Toxicity (Dermal)	Cat 3	H311: Toxic in contact with skin.[1][2][3]
Skin/Eye Irritation	Cat 2	H315/H319: Causes serious skin/eye irritation.[1][2][4][5]
STOT - SE	Cat 3	H335: May cause respiratory irritation.[1][4][5][6][7]

Operational Safety Protocol Engineering Controls & PPE[1][12]

- Containment: All weighing and manipulation of the solid must occur within a certified Chemical Fume Hood or Powder Containment Enclosure.[1]
- Glove Selection:
 - Standard: Nitrile (0.11 mm) is generally sufficient for solid handling.[1]
 - Solution Phase: If dissolved in DCM or DMSO, use Silver Shield (Laminate) or double-gloved Nitrile/Neoprene.[1] Standard nitrile is permeable to many organic solvents which act as vehicles for the toxin.

- Respiratory: If hood containment is breached or for spill cleanup, use a Full-Face Respirator with ABEK-P3 combination filters (Organic vapor + Acid gas + Particulate).[1]

Storage Integrity

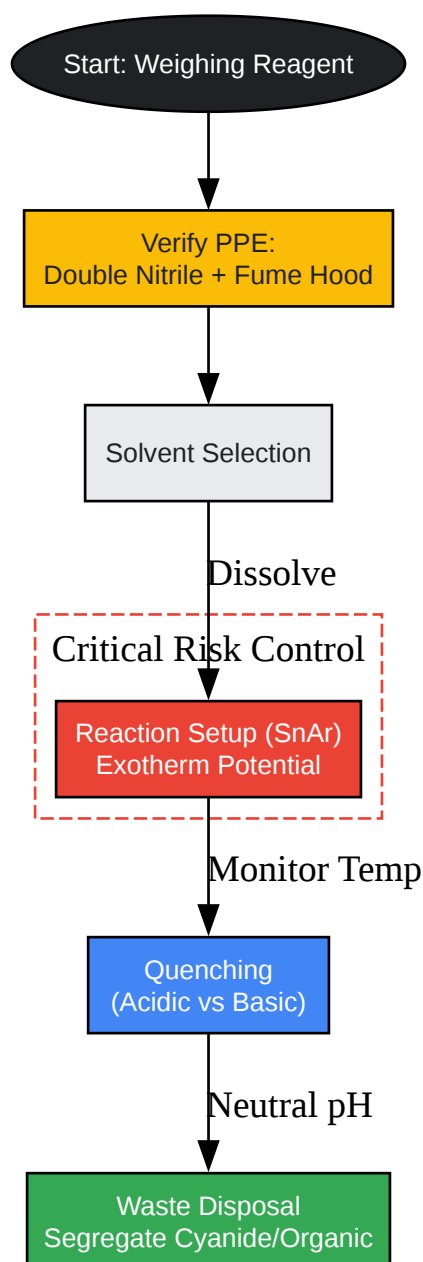
- Temperature: Store at 2–8°C. The low melting point means room temperature storage can lead to solid-state fusing, making future weighing difficult and increasing spill risks.[1]
- Atmosphere: Store under inert gas (Argon/Nitrogen).[1] Moisture can slowly hydrolyze the nitrile to the amide/acid, changing stoichiometry and potentially releasing ammonia.

Experimental Guide: Safe Handling in Synthesis

This section details a typical workflow—Nucleophilic Aromatic Substitution (SNAr)—where this reagent is most commonly used.[1] This protocol integrates safety as a functional step.[5][7][8]

Workflow Visualization

The following diagram illustrates the logic flow for handling **3-Nitroisonicotinonitrile** during a reaction, emphasizing decision nodes for safety.



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Caption: Operational logic flow for SNAr synthesis involving **3-Nitroisonicotinonitrile**, highlighting the critical risk control point during the reaction phase.

Step-by-Step Protocol (SNAr Displacement)

- Preparation:
 - Calculate stoichiometry. Ensure the nucleophile (e.g., an amine) is available.

- Safety Check: Prepare a cooling bath (Ice/Water) before mixing.[1] The displacement of the nitro group or chloride (if using a derivative) is often exothermic.
- Reaction Assembly:
 - Dissolve **3-Nitroisonicotinonitrile** in an aprotic solvent (THF or DMF).[1]
 - Add the base (e.g., TEA or DIPEA) slowly.[1]
 - Critical Observation: Watch for a rapid color change (often deep red or orange).[1] This indicates the formation of the Meisenheimer complex or deprotonation.
- Execution:
 - Add the nucleophile dropwise at 0°C.[1]
 - Why? Controlling the rate of addition manages the heat release, preventing thermal runaway which could vaporize the solvent and disperse toxic aerosols.
- Work-up & Quenching:
 - Do NOT acidify rapidly if the reaction mixture contains residual cyanide sources (unlikely in this specific SNAr, but good practice for nitriles).[1]
 - Wash the organic layer with water/brine.[1]
 - Self-Validation: Check the aqueous layer pH. It should be neutral before disposal to prevent unintended hydrolysis in the waste drum.

Emergency Response & Waste Management

First Aid (Specific to Nitropyridines)

- Skin Contact: Wash with soap and water for 15 minutes.[1][5] Do not use ethanol; it increases skin absorption.[1]
- Inhalation: Move to fresh air. If breathing is labored, oxygen should be administered by trained personnel.

- Cyanide Antidote: While **3-Nitroisonicotinonitrile** is not a simple cyanide salt, massive ingestion could theoretically release cyanide metabolically.[1] In a severe hospital setting, doctors should be informed of the "Nitrile" functionality.

Fire Fighting

- Hazard: Thermal decomposition releases Nitrogen Oxides (NOx) and Carbon Monoxide (CO).[1]
- Action: Use CO2 or Dry Chemical.[1][4][7][9] Water spray may be used to cool containers but contain the runoff—it is toxic to aquatic life.

Disposal (The "Kill" Step)

Never dispose of the active reagent directly.

- Chemical Deactivation: Stir the waste solution with dilute NaOH (1M) and Bleach (Sodium Hypochlorite) overnight in a fume hood.[1] This oxidizes the nitrile to the cyanate/carbonate and degrades the aromatic ring.
- Verification: Test for peroxides/oxidizers before bottling.
- Binning: Dispose of as "Hazardous Organic Waste - Toxic."

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